

Application Note: A Proposed Synthesis Protocol for 1,9-Caryolanediol 9-acetate

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

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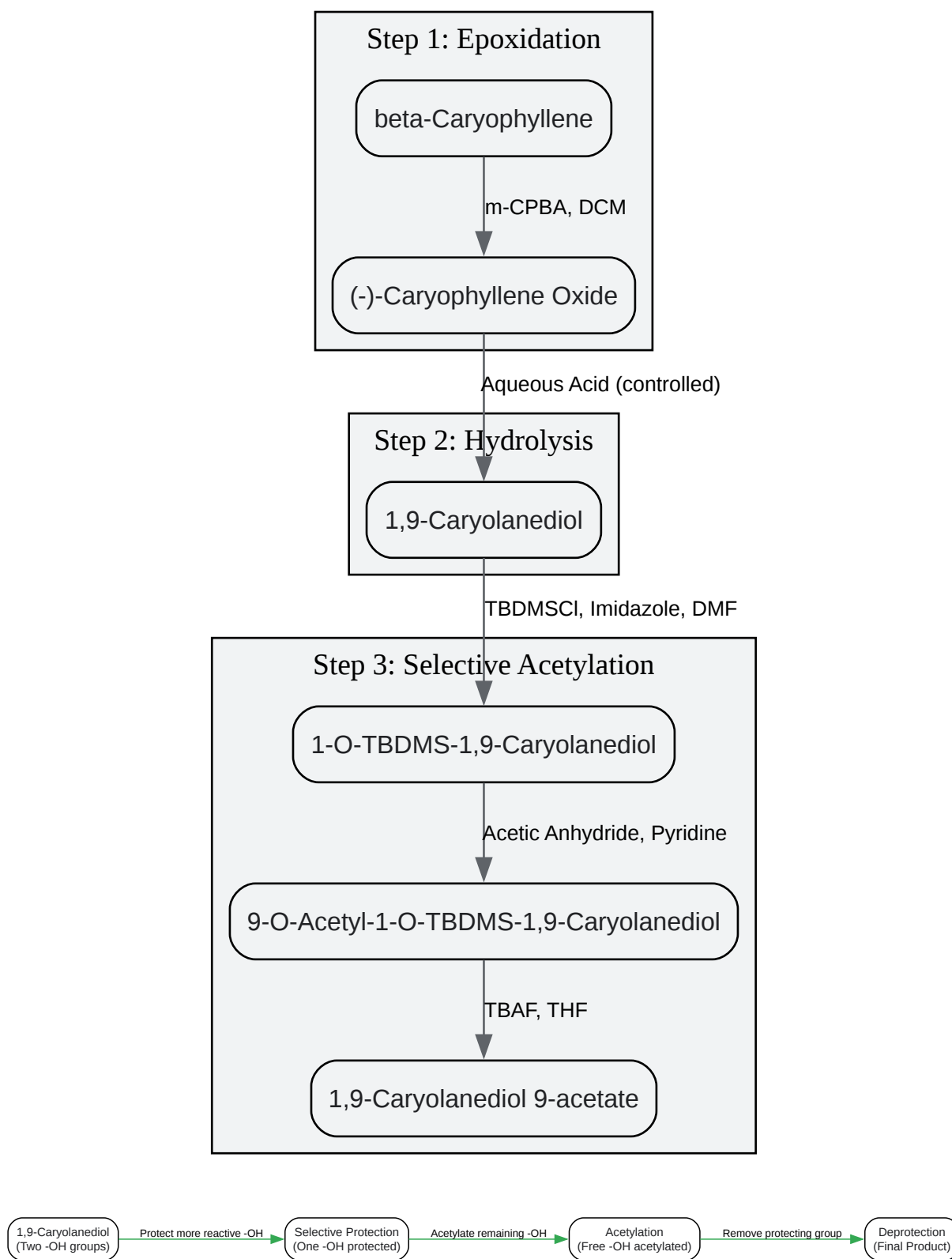
This document outlines a proposed multi-step synthesis for **1,9-Caryolanediol 9-acetate**, a derivative of the natural sesquiterpene caryophyllene. The protocol is designed for researchers in organic synthesis, medicinal chemistry, and drug development.

Introduction

1,9-Caryolanediol 9-acetate is a sesquiterpenoid derivative with potential applications in pharmaceutical research. Its synthesis involves the stereoselective functionalization of the caryophyllane skeleton, a challenging task due to the conformational flexibility and reactivity of its nine-membered ring. This protocol details a proposed three-step synthesis starting from the readily available natural product, (-)- β -caryophyllene. The synthesis involves an initial epoxidation, followed by a regioselective hydrolysis of the resulting epoxide to form the target diol, and concludes with a selective acetylation.

Proposed Synthesis Pathway

The proposed synthetic route to **1,9-Caryolanediol 9-acetate** is depicted in the workflow diagram below.



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